

Application Notes: Solvent Orange 107 in Polymer Science

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Compound of Interest

Compound Name: Solvent Orange 107

Cat. No.: B1169839

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Introduction

Solvent Orange 107 is a high-performance solvent dye, also known as Thermoplast Red B, belonging to the perinone class of colorants. It is characterized by its brilliant reddish-orange shade and exceptional thermal stability, making it a preferred choice for coloring a wide range of engineering plastics that are processed at high temperatures. Its excellent lightfastness and resistance to migration further contribute to its suitability for demanding applications where color durability is critical. This document provides detailed application notes, experimental protocols, and performance data for **Solvent Orange 107** in various polymer systems.

Physicochemical and Performance Data

The following tables summarize the key properties of **Solvent Orange 107**, providing a quantitative basis for its application in polymer science.

Table 1: General and Physicochemical Properties of **Solvent Orange 107**

Property	Value	Reference
Chemical Class	Perinone	
C.I. Name	Solvent Orange 107	
CAS Number	185766-20-5	
Molecular Formula	C ₂₂ H ₈ Br ₂ N ₂ O ₂	
Appearance	Reddish-orange powder	
Melting Point	>300 °C	
Heat Resistance	300 °C	

Table 2: Performance and Fastness Properties in Various Polymers

Property	Polystyrene (PS)	ABS / SAN	Polycarbonate (PC)	PET / PBT	PMMA
Heat Resistance	300°C	300°C	330°C	300°C	300°C
Light Fastness (Xenon Arc, Blue Wool Scale)	8	8	8	8	8
Migration Resistance (Scale 1-5, 5=Excellent)	5	5	5	5	5
Recommended Dosage (by weight)	0.02% - 0.05%	0.02% - 0.05%	0.02% - 0.05%	0.02% - 0.05%	0.02% - 0.05%

Note: The performance data provided are typical values and may vary depending on the specific grade of polymer, processing conditions, and presence of other additives.

Experimental Protocols

This section details the standard procedures for incorporating and evaluating **Solvent Orange 107** in a polymer matrix.

Protocol 1: Incorporation of **Solvent Orange 107** into Polymer via Melt Compounding

This protocol describes the most common industrial method for coloring thermoplastics with **Solvent Orange 107**.

Objective: To achieve a homogeneous dispersion of **Solvent Orange 107** within a polymer matrix.

Materials:

- Polymer resin (e.g., PC, PET, ABS) in pellet form, pre-dried according to manufacturer's specifications.
- **Solvent Orange 107** powder.
- Twin-screw extruder.
- Strand pelletizer.
- Injection molding machine.

Procedure:

- Pre-blending: In a tumble blender, dry-blend the polymer pellets with the specified dosage of **Solvent Orange 107** (e.g., 0.03% by weight) until a uniform coating of the dye on the pellets is achieved.
- Extrusion:
 - Set the temperature profile of the twin-screw extruder appropriate for the selected polymer (e.g., for PC, temperatures may range from 280°C to 320°C).
 - Feed the pre-blended mixture into the extruder at a constant rate.

- The melt compounding process will disperse the dye throughout the molten polymer.
- Extrude the molten, colored polymer through a die into strands.
- Pelletization: Cool the polymer strands in a water bath and feed them into a pelletizer to produce colored polymer pellets.
- Specimen Preparation:
 - Thoroughly dry the colored pellets to remove any moisture absorbed from the water bath.
 - Use an injection molding machine to produce standardized test specimens (e.g., color plaques, tensile bars) for subsequent evaluation.

Protocol 2: Evaluation of Light Fastness

Objective: To determine the resistance of the colored polymer to color fading upon exposure to light.

Materials:

- Colored polymer test specimens (plaques).
- Xenon arc weather-ometer.
- Blue Wool Scale standards (ISO 105-B08).
- Spectrocolorimeter.

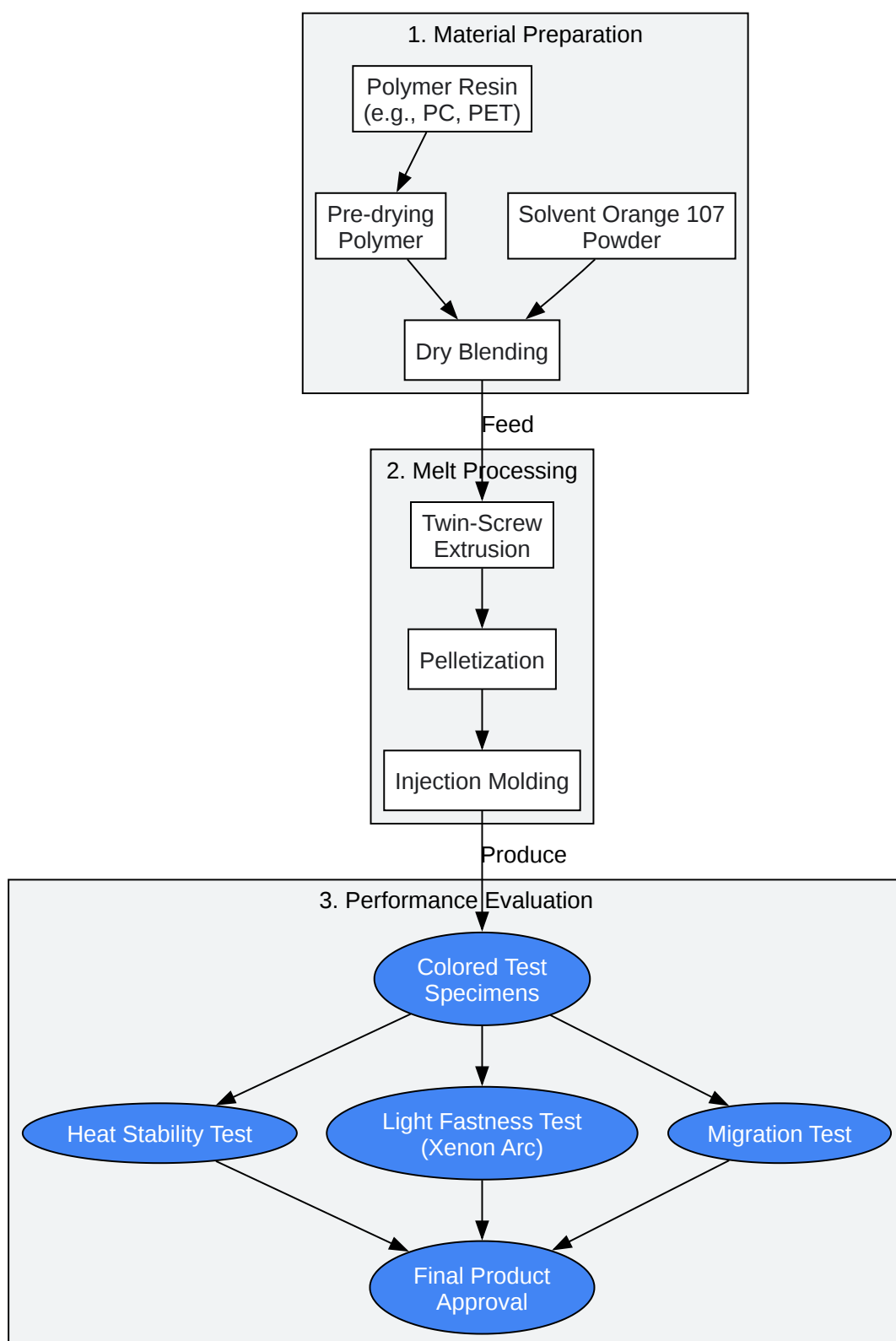
Procedure:

- Initial Measurement: Measure the initial color coordinates (e.g., CIELAB L, a, b*) of the test specimens.
- Exposure:
 - Mount the specimens and the Blue Wool standards in the xenon arc apparatus.

- Expose the samples to simulated sunlight under controlled conditions of temperature and humidity as per relevant standards (e.g., ISO 4892-2 or ASTM G155).
- Evaluation:
 - Periodically remove the specimens and visually compare the degree of fading against the fading of the Blue Wool standards.
 - The lightfastness rating corresponds to the Blue Wool standard number that shows a similar degree of color change. A rating of 8 indicates the highest level of lightfastness.
- Quantitative Assessment: For a more precise measurement, use a spectrophotometer to measure the color change (ΔE^*) of the specimens after exposure and compare it to the unexposed control.

Diagrams and Workflows

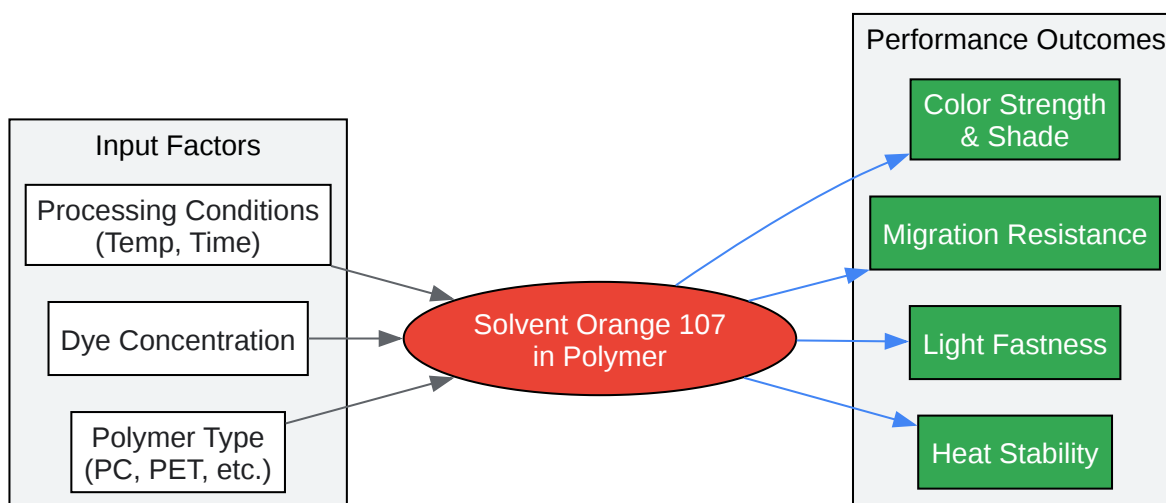
Workflow for Polymer Coloring and Testing



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Caption: Workflow for incorporating and evaluating **Solvent Orange 107** in polymers.

Logical Relationship of Key Properties



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Caption: Factors influencing the performance of **Solvent Orange 107** in polymers.

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